

# An In-depth Technical Guide to 1,1'-Oxalyldiimidazole (ODI)

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## Compound of Interest

Compound Name: 1,1'-Oxalyldiimidazole

Cat. No.: B102452

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **1,1'-Oxalyldiimidazole** (ODI), a versatile reagent in organic synthesis. It details its chemical and physical properties, reactivity, applications, and safety protocols. This guide is intended to serve as a core reference for professionals in research and development.

## Core Properties of 1,1'-Oxalyldiimidazole

**1,1'-Oxalyldiimidazole**, also known as Oxalic acid diimidazolide, is a highly reactive organic compound widely utilized as a coupling and activating agent. Its physical and chemical characteristics are summarized below.

Table 1: Chemical and Physical Properties

| Property           | Value  | Citations    |
|--------------------|--|--------------|
| CAS Number         | 18637-83-7   | [1][2][3]    |
| Molecular Formula  | C <sub>8</sub> H <sub>6</sub> N <sub>4</sub> O <sub>2</sub>  | [1][3][4][5] |
| Molecular Weight   | 190.16 g/mol   | [1][3][4][5] |
| Appearance         | White to off-white solid; Light yellow to brown crystalline powder   | [2][6][7]    |
| Melting Point      | 114-118 °C   | [1][3][4][6] |
| Solubility         | Soluble in dichloromethane, tetrahydrofuran (THF), N,N-dimethylformamide (DMF), chloroform.                    | [6][7]       |
|                    | Poor solubility or insoluble in water.   | [6][7]       |
| Purity             | Commercially available in purities of >95% or 97%+.  | [2][6]       |
| Storage Conditions | Store in a cool, dry, well-ventilated place away from moisture and heat. Handle under an inert gas atmosphere. | [6][7][8]    |

| Sensitivity | Moisture, air, and heat sensitive. Hydrolyzes readily. |[8] |

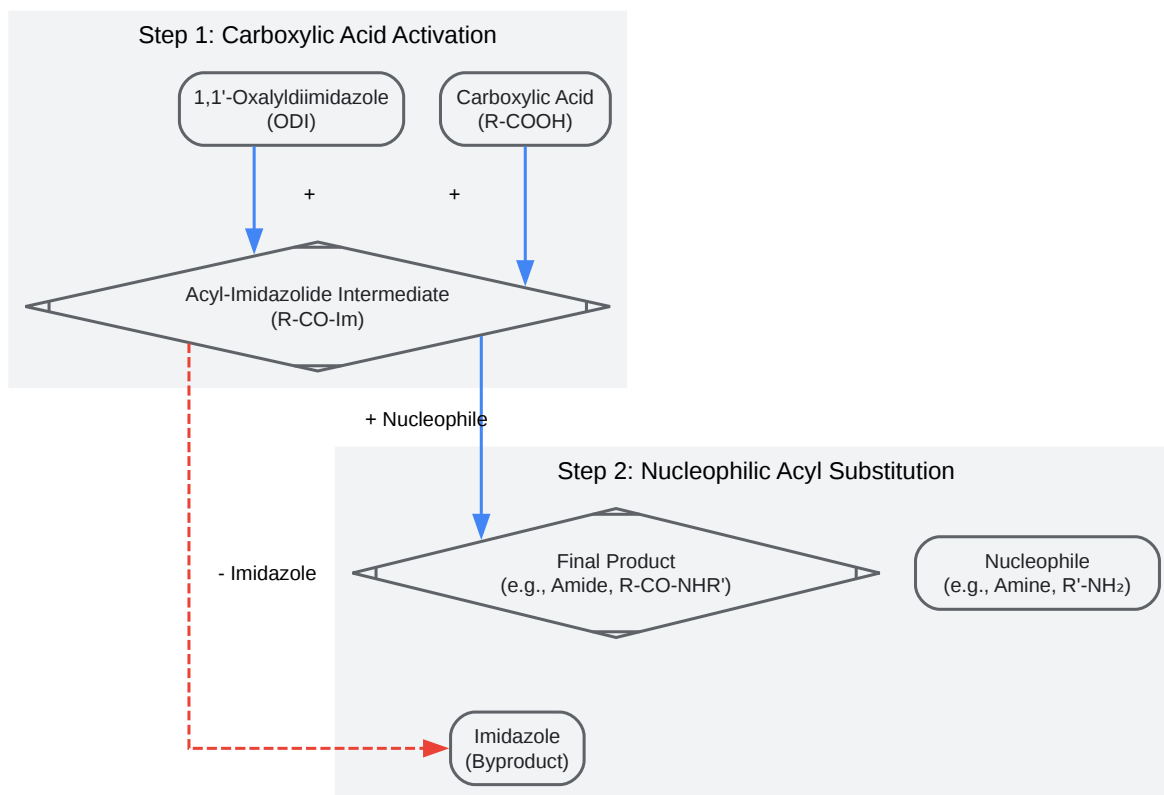
## Reactivity and Synthetic Applications

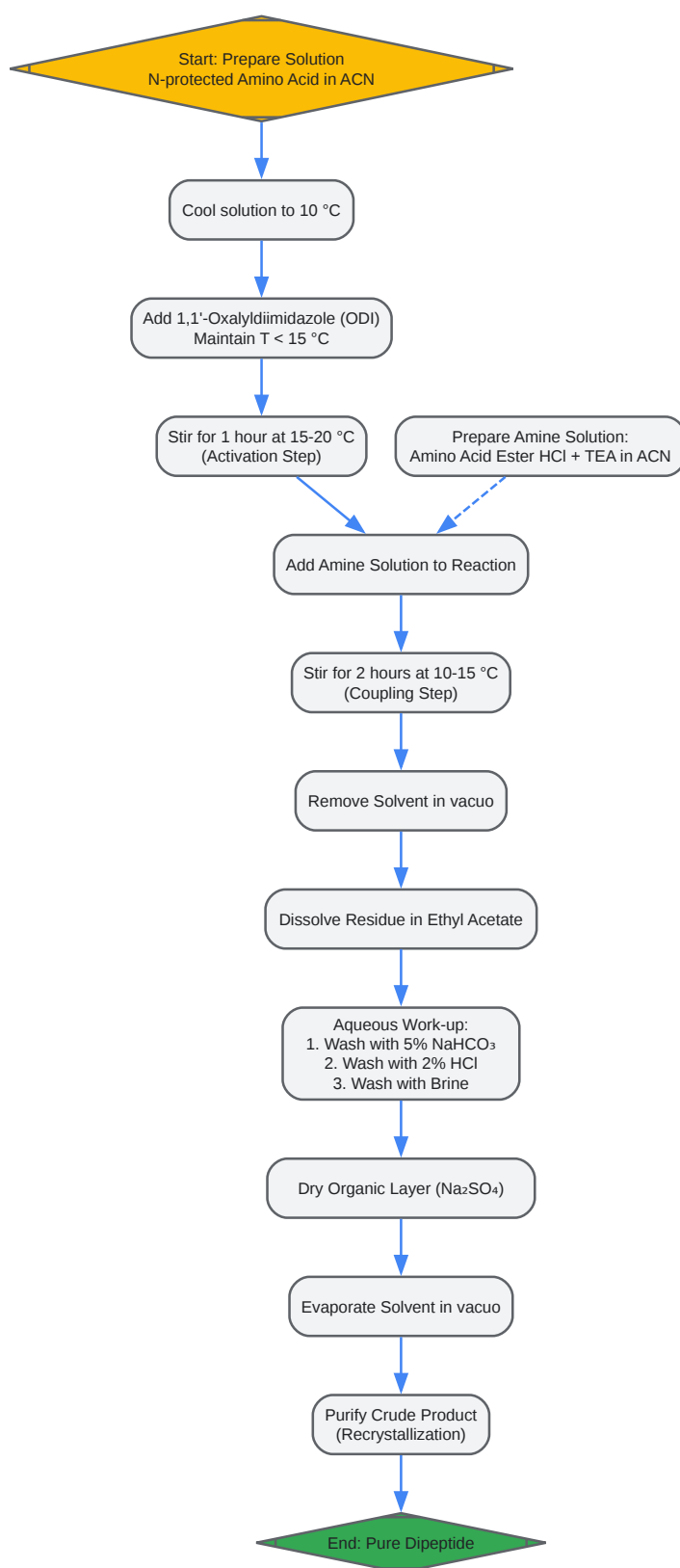
**1,1'-Oxalyldiimidazole** is primarily recognized as an efficient activating agent for carboxylic acids.[9] Its high reactivity stems from the two imidazole leaving groups, which are readily displaced by nucleophiles.

The core application of ODI is in the formation of amide bonds, making it a valuable reagent in peptide synthesis.[1][6] It activates the carboxyl group of an N-protected amino acid, forming a

highly reactive acyl-imidazole intermediate. This intermediate subsequently reacts with the amino group of another amino acid ester to form a peptide bond under mild conditions.[6] This process is advantageous as it often proceeds with minimal side reactions.

Beyond peptide synthesis, ODI is used for the facile conversion of carboxylic acids into a variety of derivatives, including esters and thioesters.[2] It also serves as a reagent for general carbonylations.[1] Additionally, ODI has found applications in the field of analytical chemistry as a chemiluminescence reagent for the detection of hydrogen peroxide.[9][10]





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